

Dinotefuran DN Hydrochloride solubility problems and solutions

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Compound of Interest

Compound Name: *Dinotefuran DN Hydrochloride*

CAS No.: *939773-22-5*

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Technical Support Center: Dinotefuran DN Hydrochloride

Topic: Solubility Challenges & Solutions for Dinotefuran DN Hydrochloride (Metabolite Standard)

Audience: Analytical Chemists, Residue Researchers, and Toxicology Scientists.[1]

Executive Technical Summary

Product Identification:

- Compound: **Dinotefuran DN Hydrochloride** (1-methyl-3-(tetrahydro-3-furylmethyl)guanidine hydrochloride).[1]
- Context: "DN" refers to the Desnitro metabolite of Dinotefuran.[1] It is the primary degradation product formed via photolysis and metabolism where the nitro group () is cleaved from the parent nitroguanidine structure.[1]

- **Chemical Nature:** Unlike the parent Dinotefuran (which is a non-ionized nitroguanidine), the DN metabolite is a guanidine derivative.^[1] It is a strong base.^[1] The commercial standard is supplied as the Hydrochloride (HCl) salt to ensure stability.^[1]

The Core Problem: Researchers often encounter precipitation or poor recovery because they treat the DN-HCl salt identical to the parent Dinotefuran.^[1]

- **Parent Dinotefuran:** Soluble in polar organic solvents (Acetone, Acetonitrile, Ethyl Acetate).^[1]
- **DN-HCl Metabolite:** Ionic solid.^[1] Insoluble in non-polar organics and pure Acetonitrile.^[1] Highly soluble in Water and Methanol.^{[1][2][3]}

Solubility & Physicochemical Matrix

The following data contrasts the parent compound with the DN metabolite salt to highlight why standard protocols fail.

Feature	Dinotefuran (Parent)	Dinotefuran DN HCl (Metabolite Salt)
Structure Class	Nitroguanidine (Neutral/Weak Acid)	Guanidinium Salt (Ionic/Cationic)
Water Solubility	High (~40 g/L)	Very High (>100 g/L)
Methanol Solubility	High	High (Preferred Organic Solvent)
Acetonitrile (ACN)	Soluble	Poor / Insoluble (in 100% ACN)
Acetone	Soluble	Insoluble
LogP (Octanol/Water)	-0.55 (Polar)	< -1.0 (Highly Polar/Ionic)
pKa	~12.6	~13.6 (Strong Base)

Troubleshooting Guides (Q&A Format)

Issue A: Stock Solution Preparation

Q: I tried dissolving Dinotefuran DN HCl in 100% Acetonitrile (ACN) to match my mobile phase, but it formed a cloudy suspension. Why?

A: This is a polarity mismatch.[\[1\]](#)

- The Cause: Dinotefuran DN HCl is an ionic salt lattice.[\[1\]](#) Acetonitrile is a polar aprotic solvent with insufficient dielectric constant to overcome the lattice energy of the hydrochloride salt.[\[1\]](#)
- The Solution: Do not use 100% ACN.
 - Primary Solvent: Dissolve the solid standard in Methanol (MeOH) or Water first.[\[1\]](#) Methanol is the preferred choice for LC-MS compatibility as it is easier to evaporate/mix.[\[1\]](#)
 - Cosolvent Method: If you must use ACN, prepare a stock in 100% MeOH, then dilute into ACN/Water (50:50).[\[1\]](#) Ensure water is present to solvate the chloride ion.[\[1\]](#)

Issue B: Low Recovery in QuEChERS Extraction

Q: I am extracting soil/crop samples using standard QuEChERS (Acetone/Hexane or ACN), but my recovery of the DN metabolite is <30%.

A: The standard QuEChERS protocol partitions salts into the aqueous phase, which is discarded.[\[1\]](#)

- The Cause: The DN metabolite exists as a cation (protonated guanidine) at neutral/acidic pH.[\[1\]](#) When you add salts (MgSO₄/NaCl) to induce phase separation, the highly polar DN metabolite stays in the water phase, while the parent Dinotefuran moves to the organic phase.[\[1\]](#)
- The Solution:
 - Avoid Salting Out: Use a "Salting Out Free" method or reduce salt load.
 - Change Solvent: Use Acidified Methanol for extraction instead of ACN.

- pH Adjustment: Ensure the extraction pH is basic enough to suppress ionization (risky due to stability) OR, preferably, use LC-MS/MS with a HILIC column to analyze the aqueous extract directly without partitioning.[\[1\]](#)

Issue C: Peak Tailing & Retention Time Shifts

Q: My DN peak tails significantly on a C18 column, unlike the parent Dinotefuran.

A: This is due to secondary silanol interactions.[\[1\]](#)

- The Cause: The DN metabolite is a basic amine.[\[1\]](#) Residual silanols on C18 silica supports are acidic.[\[1\]](#) The positive charge on the DN-guanidine interacts strongly with negative silanols, causing drag (tailing).[\[1\]](#)
- The Solution:
 - Mobile Phase Modifier: You must use a buffer.[\[1\]](#) Add 10–20 mM Ammonium Formate or 0.1% Formic Acid to the aqueous mobile phase.[\[1\]](#) This saturates silanol sites and pairs with the analyte.[\[1\]](#)
 - Column Switch: Switch to a HILIC (Hydrophilic Interaction Liquid Chromatography) column or a Pentafluorophenyl (PFP) column, which offers better selectivity for polar cationic species.[\[1\]](#)

Validated Protocol: Preparation of Stable Stock Standards

Objective: Create a 1000 mg/L (ppm) Stock Solution of Dinotefuran DN HCl.

Materials:

- Dinotefuran DN HCl Reference Standard (>98% purity).[\[1\]](#)
- Solvent A: LC-MS Grade Methanol (MeOH).[\[1\]](#)
- Solvent B: LC-MS Grade Water (18.2 MΩ).[\[1\]](#)
- Amber glass vials (silanized preferred).

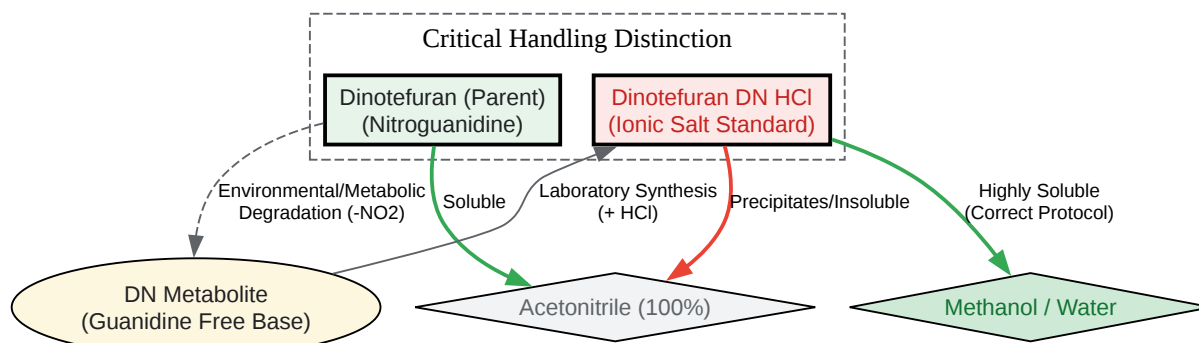
Step-by-Step Methodology:

- Correction Factor Calculation:
 - Check the Certificate of Analysis (CoA).[\[1\]](#)
 - The standard is a salt.[\[1\]](#) You likely need to correct for the free base concentration if your method reports "Dinotefuran DN (free base)."[\[1\]](#)
 - Formula:

[\[1\]](#)
 - Example: MW (DN Base) $\approx$ 156.2 g/mol ; MW (DN HCl) $\approx$ 192.7 g/mol .[\[1\]](#) Factor $\approx$ 1.23.[\[1\]](#)
- Solubilization (The Critical Step):
 - Weigh the corrected mass into a volumetric flask.
 - Do NOT add Acetonitrile.[\[1\]](#)[\[4\]](#)
 - Add Methanol to fill 80% of the volume.[\[1\]](#)
 - Sonicate for 5 minutes at room temperature. The salt should dissolve instantly.[\[1\]](#)
 - Dilute to volume with Methanol.[\[1\]](#)
- Storage:
 - Store at -20°C.
 - Stability Warning: Guanidine derivatives can be hygroscopic.[\[1\]](#) Ensure the vial is tightly sealed. Re-verify concentration every 3 months.

Mechanistic Visualization

The following diagram illustrates the chemical transformation and the solubility decision logic.



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Caption: Figure 1. Chemical relationship between Dinotefuran and its DN Hydrochloride salt, highlighting the divergence in solvent compatibility.[1] The salt form requires protic solvents (Methanol/Water) and fails in pure aprotic organic solvents (Acetonitrile).[1]

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- (Landing Page for Agro-Chemicals)[1]

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